

isobutyl heptanoate safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Isobutyl heptanoate*

Cat. No.: *B1585279*

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An In-depth Technical Guide to **Isobutyl Heptanoate**: Safety Data Sheet and Handling Precautions

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **isobutyl heptanoate** (CAS No. 7779-80-8). The information is compiled to assist researchers, scientists, and drug development professionals in the safe handling and use of this compound.

Chemical and Physical Properties

Isobutyl heptanoate is a colorless liquid with a green, fruity, and herbal odor.^{[1][2][3]} It is used as a flavoring and perfuming agent.^{[2][3]} The key physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₂ O ₂	[1][2]
Molecular Weight	186.33 g/mol	[1]
CAS Number	7779-80-8	[1][2][4]
Appearance	Colorless clear liquid	[1][3]
Odor	Green, herbal, fruity	[1][3]
Density	0.87 g/cm ³	[1]
Specific Gravity	0.8593 @ 25 °C	[3]
Boiling Point	208 °C at 760 mmHg; 95-97 °C at 12 mmHg	[1][3][4]
Flash Point	82.22 °C - 82.9 °C (closed cup)	[1]
Vapor Pressure	0.219 mmHg @ 25 °C (estimated)	[3][5]
Solubility	Soluble in most organic solvents; Insoluble in water	[1][3]

Safety and Hazard Information

The safety profile of **isobutyl heptanoate** indicates it is a skin irritant.[1] When heated to decomposition, it may emit acrid smoke and fumes.[1]

GHS Classification

According to the information available from the European Chemicals Agency (ECHA), **isobutyl heptanoate** is reported as not meeting the criteria for GHS hazard classification.[2] Another source also indicates no GHS classification was found.[3]

Toxicological Data

The Joint FAO/WHO Expert Committee on Food Additives (JECFA) evaluated **isobutyl heptanoate** and concluded that there is "No safety concern at current levels of intake when used as a flavouring agent".^[2] One study on human experience with a 2% solution showed no irritation or sensitization.^[3] However, it is generally listed as a skin irritant.^[1]

Parameter	Result	Source
GHS Hazard Classification	Not Classified	^[2]
Skin Irritation	Skin irritant	^[1]
Human Experience (2% solution)	No irritation or sensitization	^[3]
JECFA Evaluation	No safety concern at current intake levels as a flavouring agent	^[2]
Storage Class	10 - Combustible liquids	
WGK (Water Hazard Class)	WGK 2	

Handling and Storage Precautions

Proper handling and storage are crucial to ensure safety when working with **isobutyl heptanoate**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^[6]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. Handle with chemical-impermeable gloves that have been inspected prior to use.^{[6][7]}
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.^[6]

Safe Handling Procedures

- Handle in a well-ventilated place.[6]
- Avoid contact with skin and eyes.[6][7]
- Avoid breathing mist, gas, or vapors.[6]
- Use non-sparking tools.[6]
- Prevent fire caused by electrostatic discharge.[6]
- Ensure eyewash stations and safety showers are close to the workstation.[7]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][7]
- Keep away from heat, sparks, open flames, and hot surfaces.[7][8]
- Incompatible materials to avoid are acids, water, strong oxidizing agents, alcohols, and carbon dioxide.[7][8]

Emergency Procedures

First Aid Measures

- After Inhalation: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[9]
- After Skin Contact: Wash off with soap and plenty of water.
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6]

- Advice for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.
[6][7]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[6]
- Methods for Cleaning Up: Contain spillage, and then collect with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local/national regulations.[6]

Experimental Protocols

Detailed experimental protocols for determining the safety data of **isobutyl heptanoate** are not available in the public domain. However, standardized methodologies, such as those from the Organisation for Economic Co-operation and Development (OECD), are typically followed.

- Flash Point Determination: The flash point is generally determined using a closed-cup method, such as the Pensky-Martens closed-cup tester (OECD Guideline 102).
- Skin Irritation/Corrosion: In vivo dermal irritation and corrosion studies are conducted following OECD Guideline 404. This involves applying the substance to the skin of a test animal and observing for signs of irritation over a period of time.
- Acute Oral Toxicity: The acute oral toxicity is typically assessed using the Up-and-Down Procedure as described in OECD Guideline 425.

Visualizations

Chemical Spill Response Workflow

The following diagram illustrates a general workflow for responding to a chemical spill of **isobutyl heptanoate**.

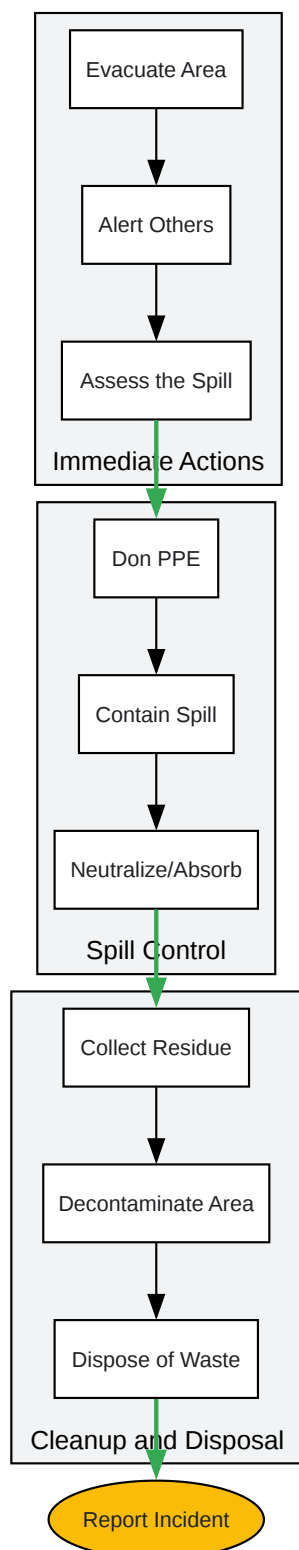


Figure 1: General Chemical Spill Response Workflow

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Figure 1: General Chemical Spill Response Workflow

GHS Hazard Communication Logic

This diagram illustrates the logical relationship between different components of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. Even though **isobutyl heptanoate** is not currently classified, this shows the framework.

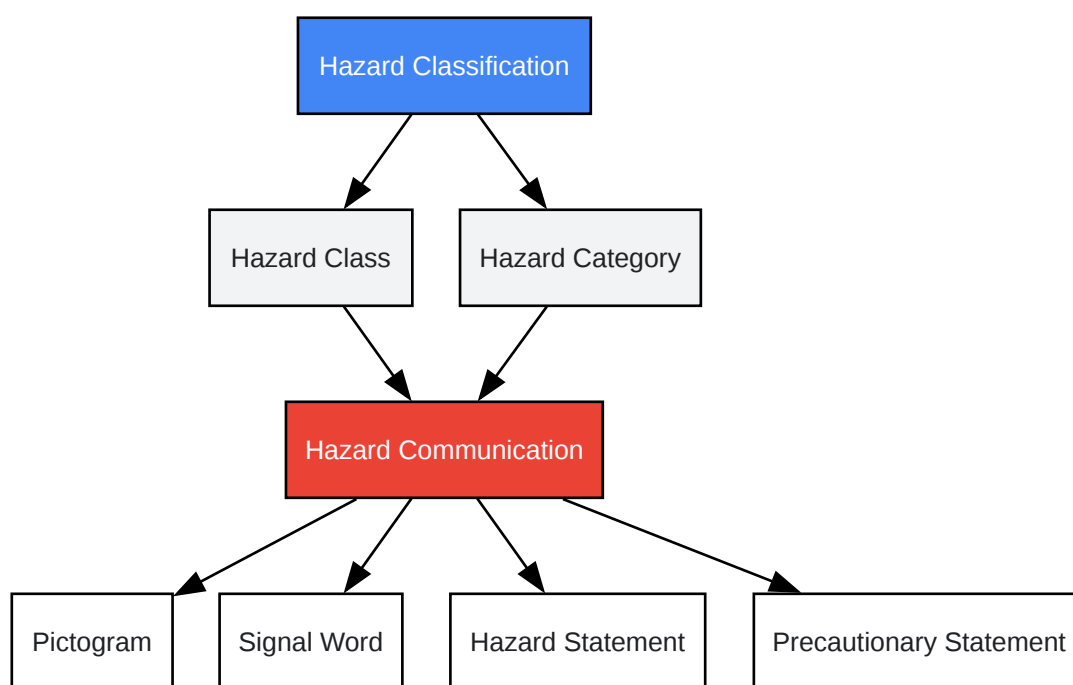


Figure 2: GHS Hazard Communication Logic

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Figure 2: GHS Hazard Communication Logic

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